

Application Notes: RPR103611 in Virology Research

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Compound of Interest

Compound Name: RPR103611

Cat. No.: B1212521

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Introduction

RPR103611 is a nonpeptidic small molecule, specifically a triterpene, that has been identified as an inhibitor of Human Immunodeficiency Virus Type 1 (HIV-1) entry into host cells. Its mechanism of action is centered on the inhibition of membrane fusion mediated by the viral envelope glycoprotein (Env). This document provides an overview of its application in virology research, detailing its mechanism of action, spectrum of activity, and protocols for its evaluation.

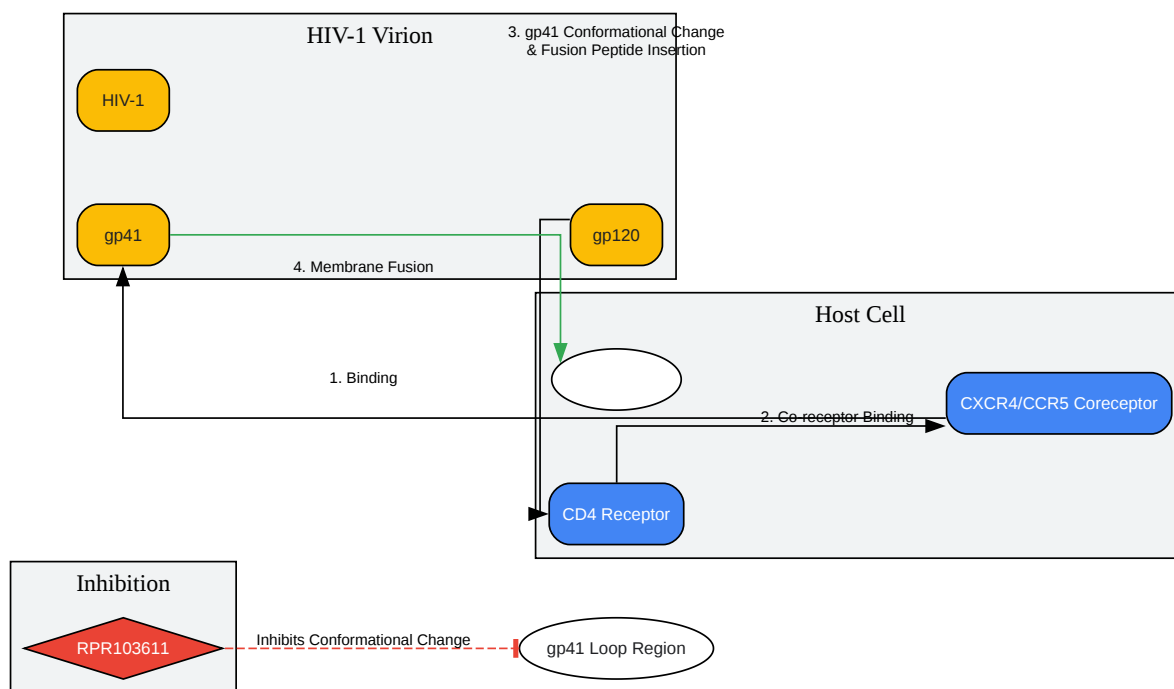
Mechanism of Action

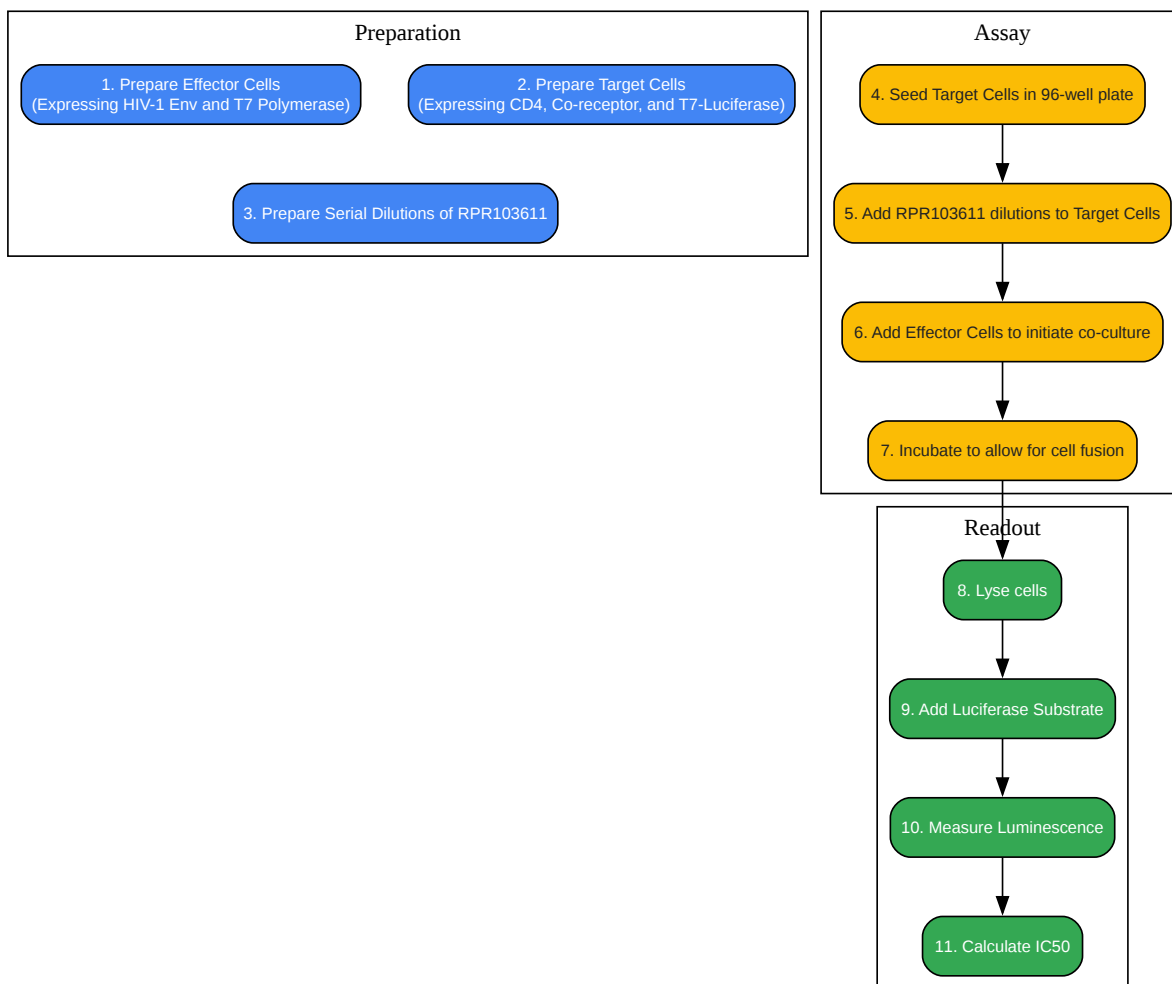
RPR103611 specifically targets the HIV-1 transmembrane glycoprotein gp41, a key component of the viral fusion machinery. The entry of HIV-1 into a host cell is a multi-step process initiated by the binding of the gp120 subunit of the Env complex to the CD4 receptor and a coreceptor (CXCR4 or CCR5) on the target cell surface. This binding triggers conformational changes in gp120 and subsequently in gp41, leading to the exposure of the gp41 fusion peptide, which inserts into the host cell membrane. Further conformational rearrangements in gp41 bring the viral and cellular membranes into close proximity, resulting in membrane fusion and the release of the viral core into the cytoplasm.

RPR103611 is understood to interfere with this process by targeting the "loop region" of the gp41 ectodomain.^[1] The antiviral efficacy of **RPR103611** is highly dependent on the amino

acid sequence of this gp41 loop and the overall stability of the gp120-gp41 complex.^[1] By interacting with this region, **RPR103611** is thought to prevent the necessary conformational changes in gp41 that are required for the fusion of the viral and cellular membranes.

Signaling Pathway of HIV-1 Entry and Inhibition by RPR103611





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References

- 1. Sensitivity to a nonpeptidic compound (RPR103611) blocking human immunodeficiency virus type 1 Env-mediated fusion depends on sequence and accessibility of the gp41 loop region - PubMed [pubmed.ncbi.nlm.nih.gov]
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